

4-Nitropyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Nitropyridine

Cat. No.: B072724

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An In-depth Technical Guide to 4-Nitropyridine

For researchers, scientists, and professionals in drug development, **4-Nitropyridine** is a pivotal chemical intermediate. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and applications, with a focus on its role in the creation of novel therapeutic agents.

Core Chemical Identity

4-Nitropyridine is a yellow crystalline solid that serves as a fundamental building block in organic synthesis. Its core identifiers are essential for accurate sourcing and regulatory compliance.

Identifier	Value
CAS Number	1122-61-8
Molecular Formula	C ₅ H ₄ N ₂ O ₂
Molecular Weight	124.10 g/mol
IUPAC Name	4-nitropyridine
Synonyms	Pyridine, 4-nitro-

Physicochemical Properties

The physicochemical properties of **4-Nitropyridine** are critical for its handling, storage, and application in various chemical reactions.

Property	Value
Appearance	Yellow crystalline solid
Odor	Odorless
Solubility	Sparingly soluble in water
pKa	1.61 (at 25°C)
Storage Temperature	Inert atmosphere, store in freezer, under -20°C

Synthesis of 4-Nitropyridine

The synthesis of **4-Nitropyridine** is a well-established process, often involving the nitration of pyridine N-oxide followed by deoxygenation. A two-step continuous flow synthesis has been developed to enhance safety and yield.

Experimental Protocol: Two-Step Continuous Flow Synthesis

This method minimizes the accumulation of the highly energetic and potentially explosive nitration product, making it suitable for safer scale-up.

Step 1: Nitration of Pyridine N-oxide to **4-Nitropyridine** N-oxide

- Reagents: Pyridine N-oxide, fuming Nitric Acid (HNO_3), and concentrated Sulfuric Acid (
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